

# Oxamide as a Slow-Release Nitrogen Fertilizer: Application Notes and Protocols

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## Compound of Interest

Compound Name: Oxamide

Cat. No.: B166460

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction:

**Oxamide** ((CONH<sub>2</sub>)<sub>2</sub>) is a sparingly soluble organic compound that serves as an effective slow-release nitrogen fertilizer. Its low solubility and microbial-dependent hydrolysis provide a gradual and sustained release of nitrogen, aligning with crop nutrient requirements and minimizing environmental losses. This document provides detailed application notes, experimental protocols, and technical data for researchers and scientists investigating the efficacy and mechanisms of **oxamide** as a slow-release nitrogen source.

### 1. Mechanism of Action

Unlike highly soluble conventional nitrogen fertilizers like urea, **oxamide**'s nitrogen release is primarily driven by microbial degradation in the soil. This process is influenced by soil temperature, moisture, and microbial activity. The slow hydrolysis of **oxamide** to ammonium (NH<sub>4</sub><sup>+</sup>) and subsequently nitrate (NO<sub>3</sub><sup>-</sup>) reduces the risk of nitrogen loss through ammonia volatilization and nitrate leaching, leading to improved nitrogen use efficiency (NUE).

## Data Presentation

**Table 1: Comparison of Cumulative Ammonia Volatilization between Oxamide and Urea in a Paddy Field (2-year study)**

Treatment	N Application Rate (kg N/ha)	Cumulative NH <sub>3</sub> Volatilization (kg N/ha) - Year 1	Cumulative NH <sub>3</sub> Volatilization (kg N/ha) - Year 2	Percentage of N Lost (%) - Year 1	Percentage of N Lost (%) - Year 2
Oxamide	157.5	9.8	3.9	6.2	2.5
225	11.2	5.1	5.0	2.3	
Urea	157.5	26.3	6.3	16.7	4.0
225	29.7	8.3	13.2	3.7	

Data synthesized from a field experiment on paddy soil, highlighting a significant reduction in ammonia volatilization with **oxamide** application compared to urea.[\[1\]](#)

**Table 2: Effect of Oxamide and Urea on Rice Yield and Nitrogen Use Efficiency (NUE)**

Treatment	N Application Rate (kg N/ha)	Rice Grain Yield (t/ha) - Year 1	Rice Grain Yield (t/ha) - Year 2	Nitrogen Use Efficiency (%) - Year 1	Nitrogen Use Efficiency (%) - Year 2
Control	0	6.8	5.9	-	-
Oxamide	157.5	9.5	7.8	46.54	38.67
225	10.1	8.2	40.25	33.50	
Urea	157.5	9.4	7.9	38.67	36.19
225	10.2	8.3	33.50	31.81	

This table demonstrates that **oxamide** can maintain comparable crop yields to urea while achieving higher nitrogen use efficiency, particularly in the first year of application.<sup>[1][2]</sup>

## Experimental Protocols

### Protocol 1: Soil Incubation Study for Determining Nitrogen Release Kinetics

Objective: To evaluate the rate of nitrogen release from **oxamide** in a controlled laboratory setting.

Materials:

- Soil sample (air-dried and sieved)
- **Oxamide** granules
- Incubation containers (e.g., 250 mL glass jars with perforated lids)
- Deionized water
- 2 M KCl solution
- Analytical balance
- Incubator
- Spectrophotometer or auto-analyzer for ammonium and nitrate determination

Procedure:

- **Soil Preparation:** Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris and ensure homogeneity.
- **Fertilizer Application:** Weigh 100 g of the prepared soil into each incubation container. Incorporate **oxamide** granules at a predetermined rate (e.g., equivalent to a field application rate of 200 kg N/ha). Include a control group with no fertilizer.

- **Moisture Adjustment:** Adjust the soil moisture to a specific level, typically 60% of water-holding capacity, using deionized water.
- **Incubation:** Place the containers in an incubator at a constant temperature (e.g., 25°C) in the dark. The perforated lids allow for gas exchange while minimizing water loss.
- **Sampling:** At designated time intervals (e.g., 0, 3, 7, 14, 28, 56, and 90 days), destructively sample three replicate containers for each treatment.
- **Extraction:** Extract the mineral nitrogen ( $\text{NH}_4^+\text{-N}$  and  $\text{NO}_3^-\text{-N}$ ) from a 20 g subsample of soil by shaking with 100 mL of 2 M KCl solution for 1 hour.
- **Analysis:** Filter the soil suspension and analyze the filtrate for ammonium and nitrate concentrations using a colorimetric method or an auto-analyzer.
- **Data Calculation:** Calculate the amount of nitrogen released per gram of fertilizer at each sampling point and plot the cumulative nitrogen release over time to determine the release kinetics.

## Protocol 2: Field Measurement of Ammonia Volatilization

**Objective:** To quantify ammonia ( $\text{NH}_3$ ) loss from **oxamide** application under field conditions.

**Materials:**

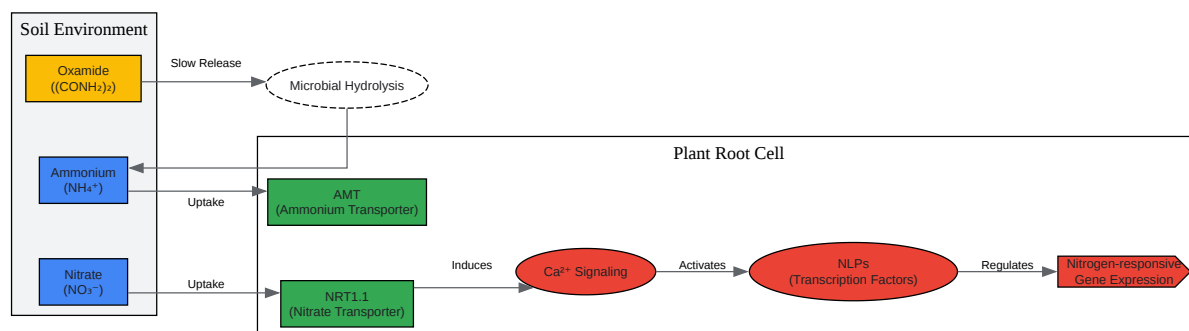
- Field plots with the target crop
- **Oxamide** and other nitrogen fertilizers for comparison (e.g., urea)
- Semi-open static chambers or dynamic chamber systems
- Acid traps (containing a known concentration of sulfuric or phosphoric acid)
- Air pump (for dynamic systems)
- Titration equipment or an ion chromatograph for analyzing the acid traps

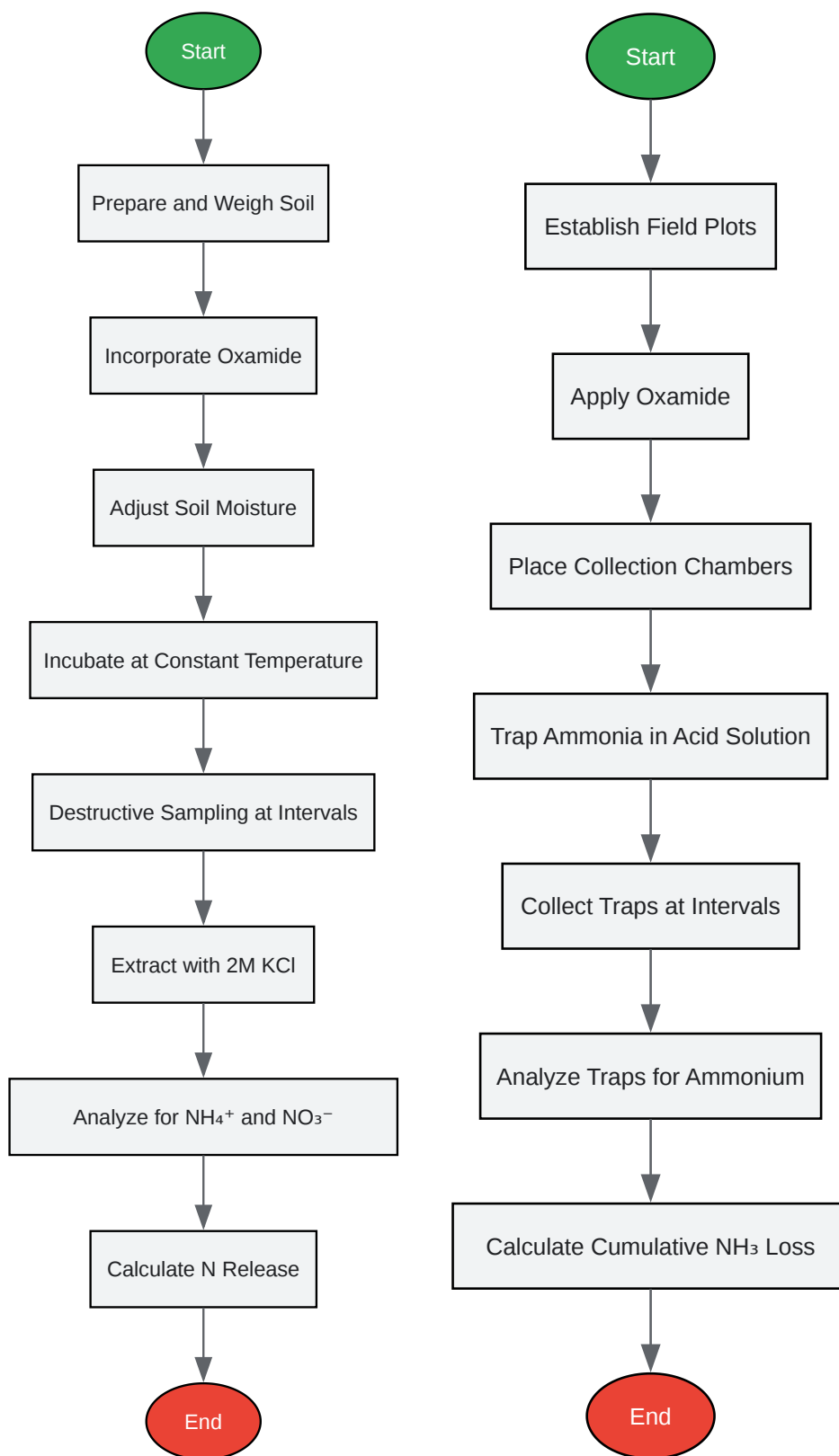
**Procedure:**

- **Plot Establishment:** Establish experimental plots of a suitable size (e.g., 2m x 2m) in a randomized block design with at least three replications per treatment.
- **Fertilizer Application:** Apply the nitrogen fertilizers to the soil surface or incorporate them according to the experimental design.
- **Chamber Placement:** Immediately after fertilizer application, place the ammonia collection chambers in the center of each plot.
- **Ammonia Trapping:**
  - **Static Chambers:** Place an acid trap within the chamber to passively capture ammonia.
  - **Dynamic Chambers:** Draw air from the chamber at a constant flow rate through an acid trap using an air pump.
- **Sampling:** Collect the acid traps at regular intervals (e.g., daily for the first week, then every few days) for a specified period (e.g., 30 days).
- **Analysis:** Determine the amount of ammonia captured in the acid traps by back-titration with a standard base or by analyzing the ammonium concentration using ion chromatography.
- **Calculation:** Calculate the ammonia volatilization rate per unit area for each sampling interval and then determine the cumulative ammonia loss over the entire measurement period.

## Mandatory Visualizations

## Signaling Pathways and Experimental Workflows





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## References

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